

An In-depth Technical Guide to the Physical and Chemical Properties of Leucoindigo

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Compound of Interest

Compound Name: **Leucoindigo**

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Abstract

Leucoindigo, the reduced and soluble form of the iconic dye indigo, is a molecule of significant interest beyond its traditional role in textile dyeing. Its reversible redox chemistry, coupled with its unique spectroscopic and electrochemical properties, makes it a valuable subject of study for researchers in fields ranging from materials science to drug development. This technical guide provides a comprehensive overview of the core physical and chemical properties of **leucoindigo**, presenting quantitative data in structured tables, detailing experimental protocols for its synthesis and analysis, and illustrating key concepts through logical diagrams.

Introduction

Leucoindigo, systematically named [2,2'-Bi-1H-indole]-3,3'-diol, is the colorless or pale yellow, water-soluble precursor to the intensely blue indigo dye. Its formation is the central step in the vat dyeing process, where the insoluble indigo is chemically reduced to the soluble leuco form, allowing it to penetrate textile fibers before being re-oxidized to trap the blue pigment within the material.^[1] This reversible two-electron, two-proton (2e⁻/2H⁺) transfer is the cornerstone of **leucoindigo**'s chemistry and the focus of much scientific investigation.^[2] Understanding the nuanced physical and chemical properties of **leucoindigo** is crucial for optimizing existing applications and exploring its potential in novel technologies.

Physical Properties

Leucoindigo is a crystalline solid.^[3] While some of its physical properties are not as extensively documented as those of its oxidized counterpart, indigo, key data has been compiled from various sources.

Table 1: Physical Properties of **Leucoindigo**

Property	Value	Source(s)
Molecular Formula	<chem>C16H12N2O2</chem>	[3]
Molecular Weight	264.28 g/mol	[3]
Appearance	Crystalline solid, typically pale yellow or colorless in solution	[1][3]
Melting Point	Not available in searched literature. Indigo sublimes at 390-392 °C. ^[4]	
Boiling Point	591.3 ± 45.0 °C (Predicted)	
Density	1.497 ± 0.06 g/cm ³ (Predicted)	
pKa	9.06 ± 0.50 (Predicted)	

Chemical Properties

The chemical behavior of **leucoindigo** is dominated by its redox activity and its solubility characteristics, which are highly dependent on pH.

Solubility

In its reduced state, **leucoindigo** is soluble in aqueous alkaline solutions.^[5] This solubility is critical for its application in dyeing, as it allows the molecule to be transported into the fibers of textiles. The ionized forms (monophenolate and biphenolate) of **leucoindigo** are prevalent in alkaline environments and are key to its affinity for fibers.^[6] In contrast, its oxidized form, indigo, is notoriously insoluble in water and most common organic solvents.^[5] Quantitative solubility data for **leucoindigo** in a range of solvents is not readily available in the literature.

Redox Chemistry

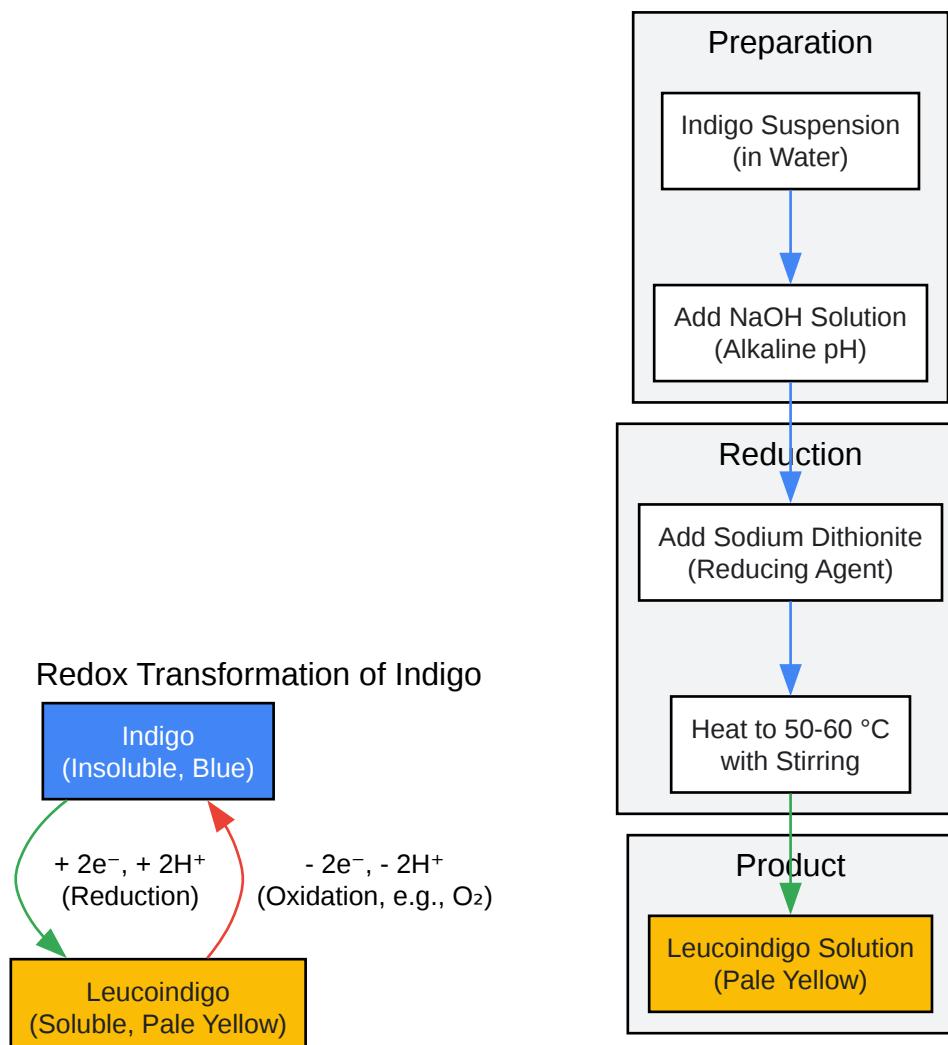
The reversible oxidation of **leucoindigo** to indigo is a fundamental chemical property that can be triggered by exposure to atmospheric oxygen.[\[2\]](#) This redox transition is the basis for its use as a vat dye and is also a subject of electrochemical studies.

Table 2: Electrochemical Properties of **Leucoindigo**

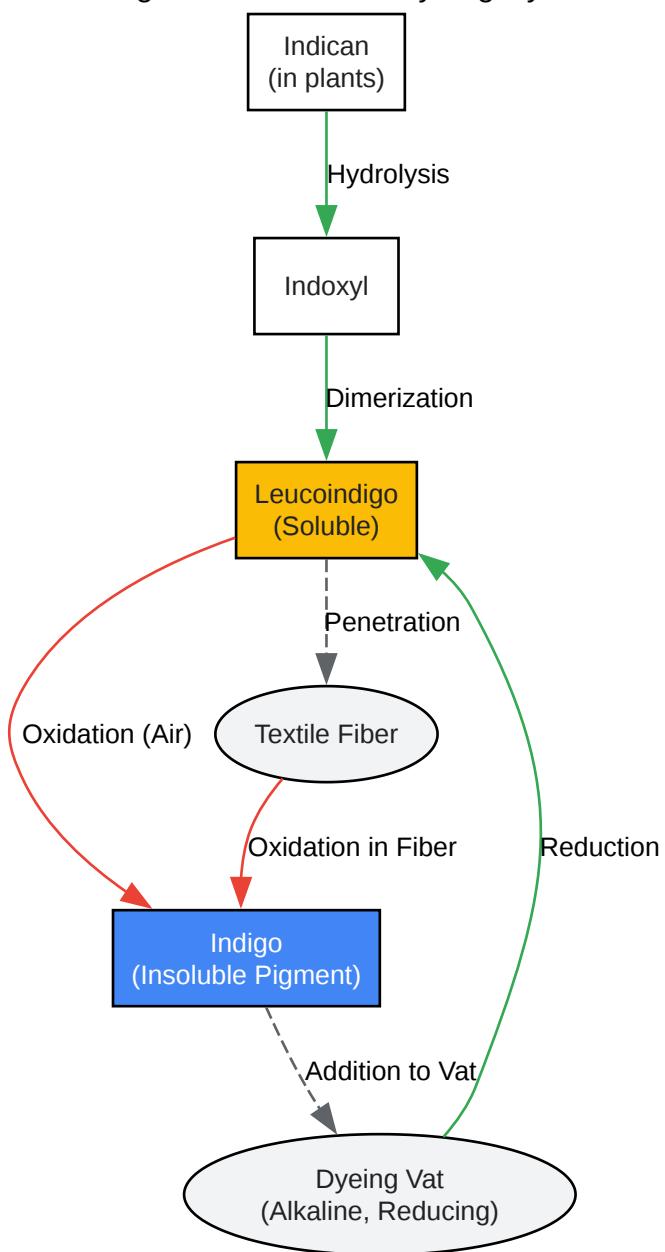
Property	Value/Description	Conditions	Source(s)
Redox Reaction	$\text{Leucoindigo} \rightleftharpoons \text{Indigo}$ $+ 2e^- + 2\text{H}^+$	Reversible	[2]
Half-Wave Potentials	-0.56 V and -0.29 V	Alkaline conditions	[6]

The redox potential of the **leucoindigo**/indigo system is sensitive to environmental factors such as pH, solvent, and ionic strength.

Leucoindigo Synthesis Workflow



Indigo Formation and Dyeing Cycle

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